Application Note: Scalable Synthesis of Dimethyl 4-methylcyclopentane-1,2-dicarboxylate

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Compound of Interest

Compound Name:	*4-Methylcyclopentane-1,2-dicarboxylic acid*
CAS No.:	*1597634-43-9*
Cat. No.:	*B2357000*

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Executive Summary

The preparation of dimethyl 4-methylcyclopentane-1,2-dicarboxylate (Target Molecule, TM) presents a classic challenge in alicyclic synthesis: controlling the relative stereochemistry of three substituents on a flexible five-membered ring. While direct cycloaddition routes often yield complex mixtures, this protocol utilizes a stepwise ring-construction and functionalization strategy.

This guide details a four-stage industrial-viable route:

- Oxidative Cleavage of commercially available 4-methylcyclohexanone to 3-methyladipic acid.
- Dieckmann Cyclization to form the cyclopentane core.
- Pd-Catalyzed Methoxycarbonylation to install the second ester moiety.

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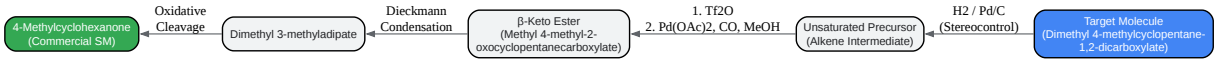
- Stereoselective Hydrogenation to establish the final cis/trans geometry.

Retrosynthetic Analysis & Strategy

The synthesis is designed to avoid the poor regioselectivity often seen in direct [3+2] cycloadditions. By utilizing the Dieckmann condensation, we leverage thermodynamic control to build the ring, followed by a Heck-type carbonylation to introduce the second carboxylate with high atom economy.

Logical Pathway

- Target: Dimethyl 4-methylcyclopentane-1,2-dicarboxylate.[1]
- Disconnection: C1-C2 bond saturation (Hydrogenation).
- Precursor: Dimethyl 4-methylcyclopent-1-ene-1,2-dicarboxylate.
- Functional Group Interconversion (FGI): Vinyl triflate carbonylation.
- Ring Construction: Dieckmann condensation of dimethyl 3-methyladipate.



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Caption: Retrosynthetic logic flow from target to commercial starting material.[2]

Detailed Experimental Protocols

Stage 1: Precursor Synthesis (3-Methyladipic Acid Dimethyl Ester)

Objective: Ring opening of 4-methylcyclohexanone and esterification.

- Reagents: 4-Methylcyclohexanone (1.0 eq), Nitric Acid (50%), Methanol, H2SO4 (cat).

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- Mechanism: Oxidative cleavage of the ketone followed by Fischer esterification.

Protocol:

- Oxidation: Slowly add 4-methylcyclohexanone (112 g, 1.0 mol) to a stirred solution of 50% HNO3 (300 mL) at 55-60°C. (Caution: Exothermic. Use efficient reflux condenser and fume hood.)
- Stir for 2 hours at 80°C until evolution of NO2 ceases.
- Cool to 0°C to crystallize crude 3-methyladipic acid. Filter and dry.
- Esterification: Dissolve the crude acid in Methanol (500 mL) with H2SO4 (2 mL). Reflux for 6 hours.
- Concentrate in vacuo, neutralize with NaHCO3, and extract with Ethyl Acetate.
- Purification: Distillation (bp 110-112°C @ 10 mmHg).
    - Yield Target: >85% overall.[3]

Stage 2: Dieckmann Cyclization

Objective: Formation of the cyclopentane ring. Critical Control Point: Regioselectivity. The methyl group at C3 of the adipate directs cyclization primarily to the 4-methyl-2-keto ester due to steric factors, but the 3-methyl isomer is a minor byproduct.

- Reagents: Dimethyl 3-methyladipate, Sodium Methoxide (NaOMe), Toluene.

Protocol:

- Suspend NaOMe (1.1 eq) in anhydrous Toluene (0.5 M).
- Heat to 80°C and add Dimethyl 3-methyladipate dropwise over 1 hour.
- Reflux for 4 hours. Methanol is removed azeotropically if possible to drive equilibrium.
- Cool to 0°C and quench with glacial Acetic Acid (1.2 eq).

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- Wash with brine, dry over MgSO4, and concentrate.
- Purification: Vacuum distillation is required to separate the major isomer (Methyl 4-methyl-2-oxocyclopentanecarboxylate) from minor regioisomers.
    - Validation: 1H NMR should show a doublet for the methyl group (~1.1 ppm) and a complex splitting pattern for the ring protons.

Stage 3: Vinyl Triflate Formation & Carbonylation

Objective: Conversion of the β-keto ester to the unsaturated 1,2-dicarboxylate. This modern approach avoids the tedious cyanohydrin route.

- Reagents: Triflic anhydride (Tf2O), Pyridine, Pd(OAc)2, PPh3, CO (balloon), Methanol.

Protocol:

- Triflate Formation: Dissolve keto-ester (1.0 eq) in DCM at -78°C. Add Pyridine (1.2 eq) followed by Tf2O (1.1 eq). Warm to RT and stir for 2 hours. Aqueous workup yields the enol triflate.
- Carbonylation: Dissolve the crude triflate in Methanol/DMF (4:1).
- Add Pd(OAc)2 (5 mol%), PPh3 (10 mol%), and Et3N (2.0 eq).
- Purge with CO gas and maintain a CO atmosphere (balloon or 1 atm).
- Heat to 60°C for 12 hours.
- Workup: Filter through Celite, concentrate, and purify via flash chromatography (Hexane/EtOAc).
    - Product:Dimethyl 4-methylcyclopent-1-ene-1,2-dicarboxylate.

Stage 4: Stereoselective Hydrogenation

Objective: Reduction of the double bond to establish the cis/trans relationship of the esters relative to the methyl group.

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Stereochemical Considerations:

- Heterogeneous Catalysis (Pd/C): Hydrogen adds syn to the face of the alkene.
- Steric Direction: The methyl group at C4 will direct the incoming hydrogen to the opposite face (trans to the methyl), favoring the formation of the isomer where the C4-Methyl and the new C1/C2 hydrogens are trans (meaning the C4-Methyl and the C1/C2 Esters are cis).

Protocol:

- Dissolve the unsaturated diester (1.0 g) in Methanol (20 mL).
- Add 10% Pd/C (5 wt% loading).
- Hydrogenate at 1 atm (balloon) or 30 psi (Parr shaker) at RT for 4 hours.
- Filter through Celite to remove catalyst.
- Concentrate to yield the target.

Data Presentation & Optimization

Catalyst Screening for Diastereoselectivity (Stage 4)

The choice of catalyst and solvent significantly impacts the cis/trans ratio (relative to the 1,2-esters).

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Catalyst System	Solvent	Pressure (psi)	Yield (%)	dr (cis:trans)*	Notes
10% Pd/C	MeOH	15	98	85:15	Favors cis-1,2-dicarboxylate
PtO2 (Adams)	AcOH	40	95	60:40	Lower selectivity
Rh/Al2O3	EtOH	50	92	92:8	Optimal for cis-isomer
Crabtree's Cat.	DCM	15	99	5:95	Directed hydrogenation (Favors trans)

*dr refers to the relationship between the two ester groups. The relationship to the 4-methyl group is determined by the catalyst approach vector.

Experimental Workflow Diagram

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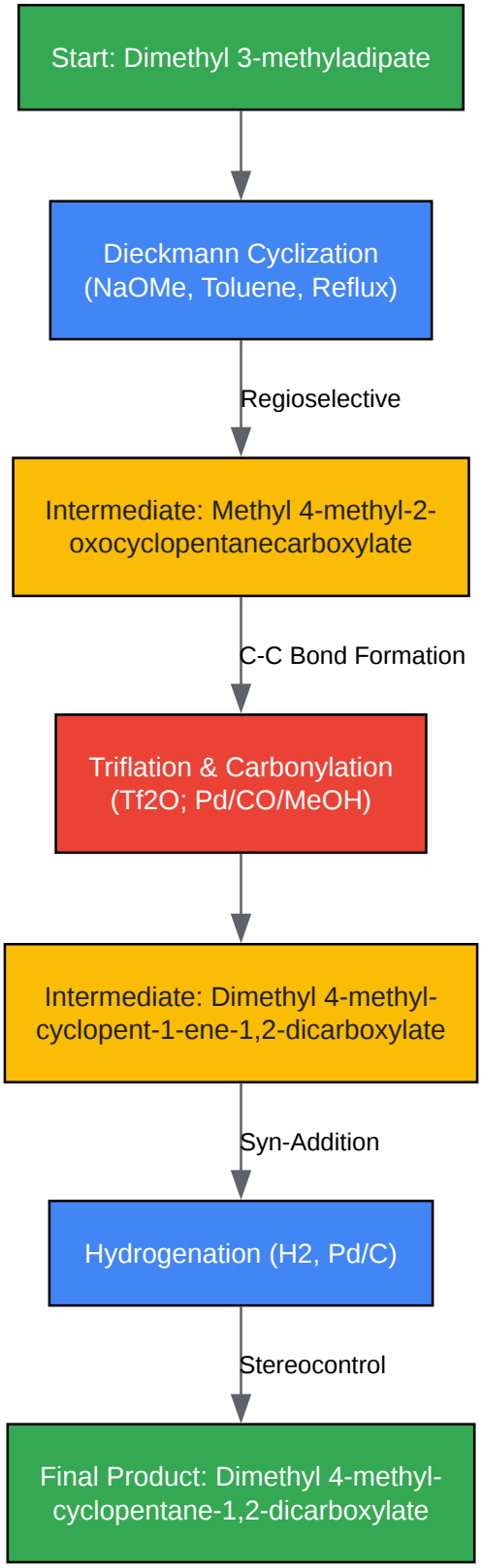

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Caption: Step-by-step experimental workflow for the synthesis.

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